

# Corrigendum: A Correction, Not an Invalidation of Research

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## Compound of Interest

Compound Name: Corrigendum

Cat. No.: B026392

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In the rigorous world of scientific research and drug development, precision is paramount. However, errors can occasionally occur. When a significant error is identified in a published study, a **corrigendum** is issued to rectify the scientific record. Crucially, a **corrigendum** does not invalidate the original study but rather corrects it, ensuring the integrity of the scientific literature.

A **corrigendum** is a formal notification of a significant error made by the authors of a published article.<sup>[1][2][3]</sup> It is a tool for transparency and correction, allowing authors to address mistakes that could otherwise mislead readers or affect the reproducibility of the research. The decision to issue a **corrigendum** is typically made in consultation with the journal's editors.<sup>[4][5]</sup>

It is essential to distinguish a **corrigendum** from a retraction. A retraction is issued when there is clear evidence of unreliable findings due to scientific misconduct (such as data fabrication) or honest error of such a magnitude that the central conclusions of the paper are undermined.<sup>[6]</sup> In contrast, a **corrigendum** addresses errors that are significant enough to warrant a correction but do not fundamentally invalidate the study's findings.<sup>[7][8]</sup>

Minor errors, such as typographical mistakes that do not alter the meaning of the content, generally do not require a **corrigendum** and may be corrected at the discretion of the publisher.<sup>[9]</sup>

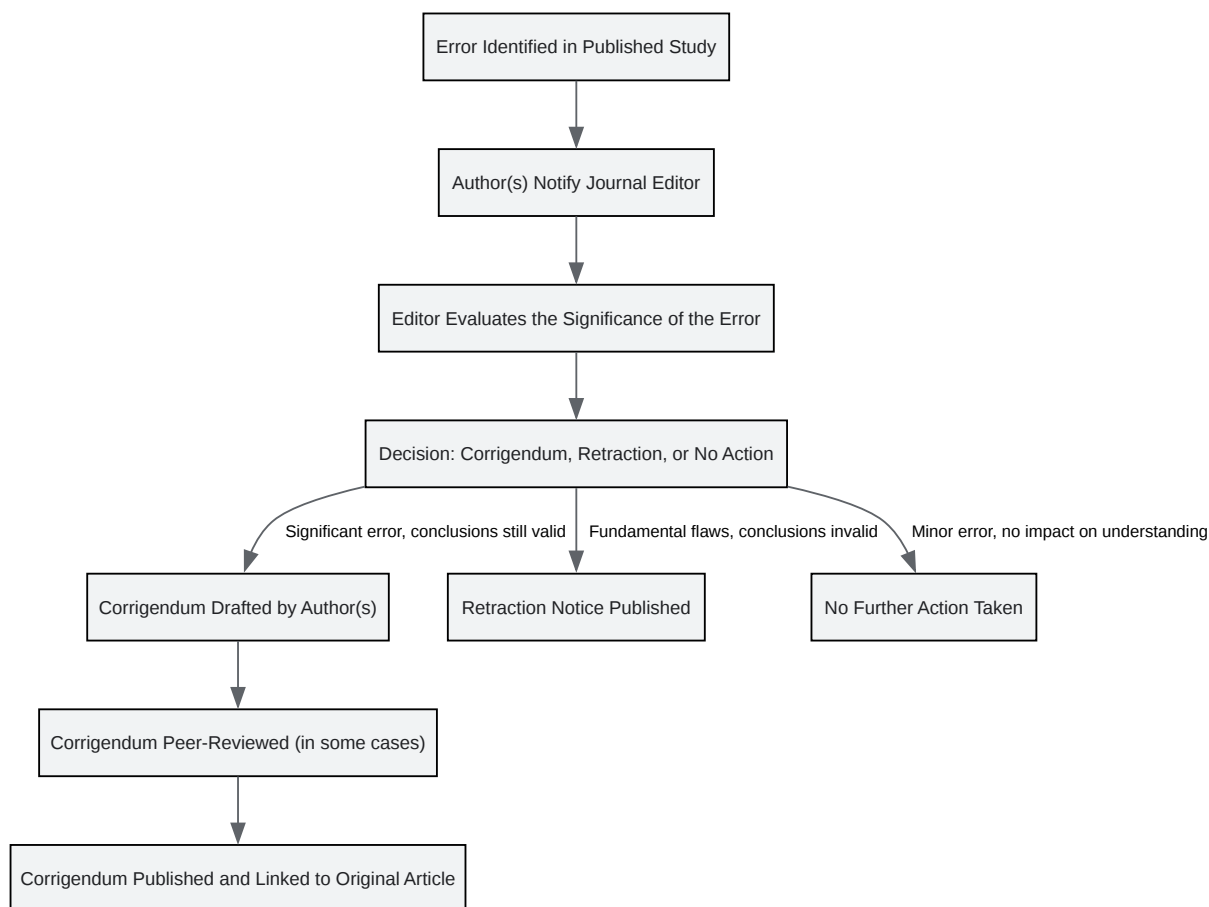
## Corrigendum vs. Retraction: A Comparative Analysis

To provide a clear understanding of the distinctions between a **corrigendum** and other types of post-publication notices, the following table summarizes their key characteristics.

| Notice Type | Purpose  | Responsibility for Error | Impact on Original Study  |
|-------------|--|--------------------------|---|
| Corrigendum | To correct a significant error made by the author(s).[1][10]                               | Author(s)                | The original study remains valid, with the corrigendum providing a correction to a specific part. |
| Erratum     | To correct a significant error introduced by the publisher during production.[4][10][11]   | Publisher/Journal        | The original study remains valid, with the erratum correcting a publisher-introduced error.       |
| Retraction  | To withdraw the paper from the scientific literature due to unreliable findings.[2][3][11] | Author(s) or Institution | The original study is invalidated and should not be relied upon.                                  |
| Addendum    | To add information to the original article, such as new findings or clarifications.[1]     | Author(s)                | The original study is supplemented with additional information.                                   |

## The Corrigendum Process: From Identification to Publication

The process of issuing a **corrigendum** follows a structured workflow to ensure accuracy and transparency. The following diagram illustrates the typical steps involved.



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*Workflow for issuing a **corrigendum**.*

## Experimental Protocols

This guide is based on a synthesis of information from various academic publishing guidelines and policies. The primary "experimental protocol" involved a comprehensive review and analysis of publicly available information on the definitions, purposes, and implications of corrigenda, errata, and retractions in scholarly publishing. No direct experimental data was

generated. The analysis focused on comparing and contrasting the different types of post-publication notices to provide clear, objective guidance for researchers, scientists, and drug development professionals.

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